

Benzyl 2-Aminopropanoate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *benzyl 2-aminopropanoate*

Cat. No.: *B8808450*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **benzyl 2-aminopropanoate** and its hydrochloride salt. The following sections detail the known hazards, first aid procedures, personal protective equipment, and proper handling and storage protocols. This document is intended for use by trained professionals in a laboratory or drug development setting.

Hazard Identification and Classification


Benzyl 2-aminopropanoate, particularly as its hydrochloride salt, is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system, and it may be harmful if swallowed.

GHS Hazard Classification[1][2]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

-  alt text

Precautionary Statements^[1]^[2]

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P317	IF SWALLOWED: Get medical help.
P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P319	If eye irritation persists: Get medical help.
P332+P317	If skin irritation occurs: Get medical help.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Limited quantitative data is available for the free base form of **benzyl 2-aminopropanoate**. The following data is for the hydrochloride salt.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ ClNO ₂
Molecular Weight	215.68 g/mol [3][4]
Appearance	White to off-white crystalline powder[4]
Melting Point	140-142°C[4]
Boiling Point	256.5°C at 760 mmHg[4]
Flash Point	119.6°C[4]
Vapor Pressure	0.0154 mmHg at 25°C[4]
Solubility	Soluble in DMSO, Methanol, Water[4]

Toxicological Information

Specific quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **benzyl 2-aminopropanoate** are not readily available in the public domain. However, the GHS classification indicates that the substance is harmful if swallowed and causes irritation to the skin, eyes, and respiratory system.

Experimental Protocols for Safety Evaluation

The determination of the toxicological properties of a chemical like **benzyl 2-aminopropanoate** follows standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure that the data is reliable and comparable across different laboratories.

Acute Oral Toxicity (Based on OECD Guideline 420, 423, or 425)[5] The acute oral toxicity is typically determined by administering a single dose of the substance to fasted animals (usually rodents). The animals are then observed for a period of up to 14 days for signs of toxicity and mortality. The LD50 value, which is the statistically estimated dose that would be lethal to 50% of the test population, is then calculated.

Skin Irritation (Based on OECD Guideline 439)[6][7][8][9][10] This in vitro test uses reconstructed human epidermis (RhE) models. The test substance is applied topically to the tissue model. After a specific exposure time, the cell viability is determined, often using an MTT assay. A significant reduction in cell viability compared to a negative control indicates that the substance is an irritant.

Eye Irritation (Based on OECD Guideline 405)[11][12][13][14] The potential for a substance to cause eye irritation or serious eye damage is assessed by applying the test substance to the eye of an animal (typically a rabbit) and observing the effects on the cornea, iris, and conjunctiva at specific intervals. In modern practice, a weight-of-the-evidence approach is used, incorporating in vitro and ex vivo data to minimize animal testing.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.
Skin Contact	Immediately wash skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention. [15]
Eye Contact	Immediately flush with plenty of water. After initial flushing, remove any contact lenses and continue flushing for at least 15 minutes. Keep eye wide open while rinsing. Get medical attention.[15]
Ingestion	Wash out mouth with copious amounts of water for at least 15 minutes. Do NOT induce vomiting. Seek medical attention.[15]

Handling and Storage

Handling:

- Avoid contact with skin and eyes.[\[15\]](#)
- Avoid formation of dust and aerosols.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (see Section 7).
- Wash hands thoroughly after handling.

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.
- Store locked up.
- Keep in a dark place, under an inert atmosphere, and for long-term storage, in a freezer under -20°C.[\[16\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **benzyl 2-aminopropanoate**:

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	Laboratory coat.
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate filter.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards Arising from the Chemical:** In case of fire, hazardous decomposition products such as carbon oxides, nitrogen oxides, and hydrogen chloride gas may be formed.
- **Advice for Firefighters:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.

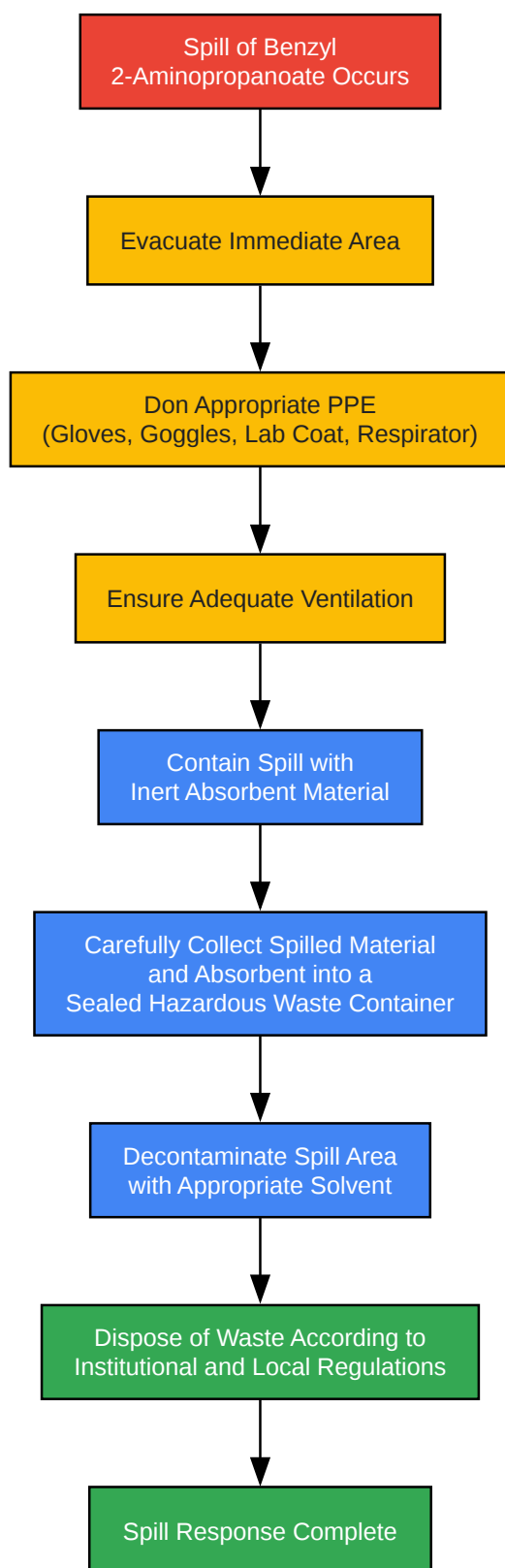
Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment to prevent contact with skin and eyes and to avoid inhalation of dust.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Sweep up the spilled material, place it in a suitable closed container for disposal. Avoid generating dust.

Stability and Reactivity

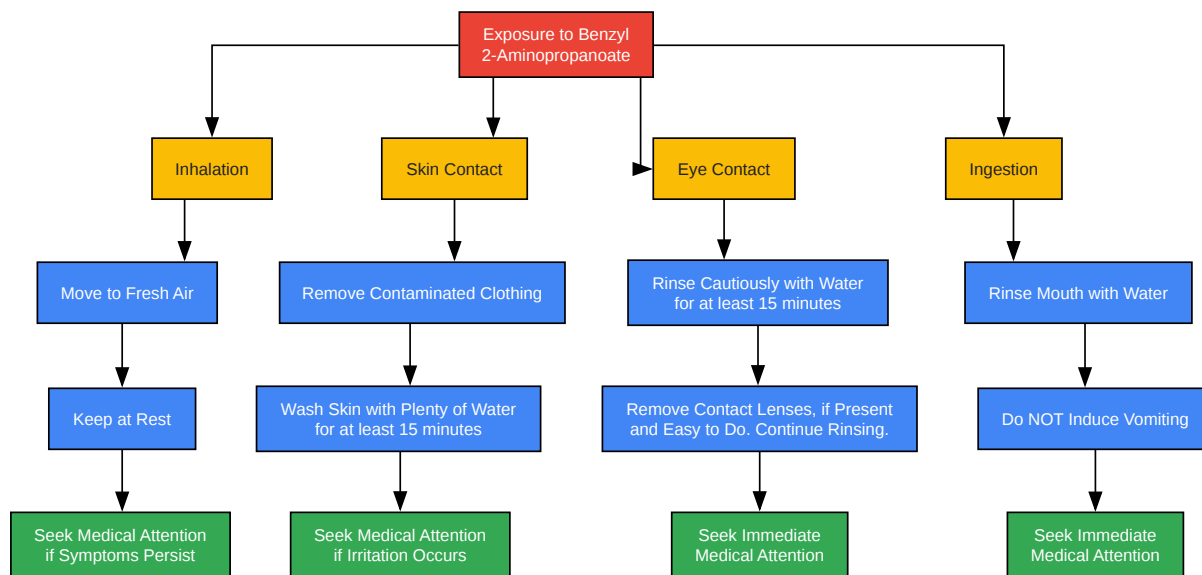
- **Reactivity:** No specific data available.
- **Chemical Stability:** Stable under recommended storage conditions.
- **Possibility of Hazardous Reactions:** No specific data available.
- **Conditions to Avoid:** No specific data available.
- **Incompatible Materials:** Strong oxidizing agents.

Visualizations



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Caption: Workflow for handling a spill of **benzyl 2-aminopropanoate**.



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